

Benchmarking 1H-Tetrazol-5-ylurea: A Comparative Analysis Against RDX and HMX

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Compound of Interest

Compound Name: 1H-tetrazol-5-ylurea

Cat. No.: B8739596

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For researchers, scientists, and drug development professionals, this guide provides a comparative overview of the high-energy material **1H-tetrazol-5-ylurea** against the well-established benchmarks, RDX and HMX. Due to a lack of publicly available experimental data for **1H-tetrazol-5-ylurea**'s energetic properties, this guide presents a combination of experimental data for RDX and HMX and the known physical properties of **1H-tetrazol-5-ylurea**. The methodologies for key performance indicator testing are also detailed to provide a framework for future experimental evaluation.

Data Presentation: A Side-by-Side Comparison

The following table summarizes the key performance metrics for **1H-tetrazol-5-ylurea**, RDX, and HMX. It is important to note that the energetic properties for **1H-tetrazol-5-ylurea** are not available in the reviewed literature and await experimental determination.

Property	1H-Tetrazol-5-ylurea	RDX (Cyclotrimethylenet rinitramine)	HMX (Octahydro-1,3,5,7-tetranitro-1,3,5,7-tetrazocine)
Chemical Formula	C ₂ H ₄ N ₆ O	(CH ₂ N ₂ O ₂) ₃	C ₄ H ₈ N ₈ O ₈
Density (g/cm ³)	2.35[1]	1.80[2]	1.91[3][4]
Detonation Velocity (m/s)	Not Available	8750[2]	9100[5]
Detonation Pressure (GPa)	Not Available	~34[6]	39.0 - 41.5[3][4]
Impact Sensitivity (J)	Not Available	7.4 - 23[7]	7 - 54[8]
Friction Sensitivity (N)	Not Available	120[9]	120 - 240[8]
Thermal Decomposition (°C)	Not Available	Starts at ~170, melts at 204[2]	Onset at 277.9

Experimental Protocols

The determination of the energetic properties of high-energy materials involves a series of standardized experimental tests. Below are the methodologies for the key parameters presented in the comparison table.

Detonation Velocity and Pressure

Detonation velocity, the speed at which a detonation wave propagates through an explosive, is a primary performance characteristic. Several methods are employed for its measurement:

- **Rate Stick Test:** A common method involves filling a cylinder of a specific diameter with the explosive material. Probes, such as pressure pin gauges, are placed at known distances along the cylinder to record the arrival time of the detonation wave. The velocity is then calculated from the distance and time data.
- **Optical Techniques:** High-speed cameras can be used to capture the shock wave generated by the detonation. By analyzing the images and the known framing rate of the camera, the velocity of the shock wave, and consequently the detonation velocity, can be determined.

Detonation pressure, the pressure at the detonation front, is often calculated from the detonation velocity and the initial density of the explosive using the Chapman-Jouguet theory.

[5]

Sensitivity to Mechanical Stimuli

The sensitivity of an explosive to initiation by external stimuli such as impact and friction is a critical safety parameter.

- **Impact Sensitivity:** The BAM (Bundesanstalt für Materialforschung und -prüfung) drop hammer test is a standard method. In this test, a sample of the explosive is subjected to the impact of a falling weight from varying heights. The impact energy at which a 50% probability of initiation occurs is determined.
- **Friction Sensitivity:** The BAM friction apparatus is used to determine the sensitivity of an explosive to friction. The material is placed on a porcelain plate and subjected to a moving, weighted porcelain pin. The load at which initiation occurs is recorded.

Thermal Stability

The thermal stability of an energetic material is its ability to withstand high temperatures without decomposing.

- **Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA):** These techniques are used to determine the decomposition temperature of a material. A small sample is heated at a controlled rate, and changes in heat flow (DSC) and mass (TGA) are monitored. The onset temperature of decomposition is a key indicator of thermal stability.

Synthesis of 1H-Tetrazol-5-ylurea

While a specific, detailed experimental protocol for the synthesis of **1H-tetrazol-5-ylurea** was not found in the reviewed literature, a general and common method for the synthesis of 5-substituted-1H-tetrazoles involves the [3+2] cycloaddition of a nitrile with an azide. For **1H-tetrazol-5-ylurea**, a potential synthetic route could involve the reaction of cyanoguanidine with sodium azide.

Logical Framework and Experimental Workflow

The following diagrams illustrate the logical comparison between the materials and a typical experimental workflow for characterizing a new energetic material.

Figure 1: Logical comparison of energetic materials, highlighting the data gap for **1H-tetrazol-5-ylurea**.

Figure 2: A generalized experimental workflow for the characterization of a novel energetic material.

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